

Personal protective equipment for handling 3-Fluorophenethylamine

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Compound of Interest

Compound Name: 3-Fluorophenethylamine

Cat. No.: B1297878

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Essential Safety and Handling Guide for 3-Fluorophenethylamine

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for managing **3-Fluorophenethylamine**, ensuring laboratory safety and operational integrity.

Hazard Classification: **3-Fluorophenethylamine** is classified as a combustible liquid that causes severe skin burns and serious eye damage.[1][2]

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following equipment is mandatory when handling **3-Fluorophenethylamine**:

- **Eye and Face Protection:** Chemical splash goggles and a face shield are required to protect against splashes.[3] Standard safety glasses do not offer sufficient protection.[3]
- **Skin Protection:** Chemical-resistant gloves (e.g., butyl rubber, nitrile) and a flame-resistant lab coat must be worn.[4][5] Long pants and closed-toe shoes are also required to ensure no skin is exposed.[5]

- Respiratory Protection: Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[2] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used.[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Fluorophenethylamine**:

Property	Value	Source
CAS Number	404-70-6	[1]
Molecular Formula	FC6H4CH2CH2NH2	[6]
Molecular Weight	139.17 g/mol	[6]
Appearance	Colorless to light yellow liquid	
Density	1.066 g/mL at 25 °C	
Boiling Point	87 °C at 15 mmHg	
Flash Point	83 °C (181.4 °F) - closed cup	
Refractive Index	n20/D 1.509	

Operational Plan for Handling and Disposal

A systematic approach to handling and disposal is crucial for safety and compliance.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the chemical fume hood is operational and all necessary PPE is readily available and inspected for integrity. An emergency eyewash station and safety shower should be accessible.[2]
- Dispensing: Conduct all dispensing and handling of **3-Fluorophenethylamine** within a certified chemical fume hood to minimize inhalation exposure.

- **Spill Management:** In case of a spill, immediately evacuate the area and alert others. For small spills, use an inert absorbent material (e.g., sand, silica gel) to contain the substance. [2] Do not use combustible materials like paper towels. Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[2]
- **Storage:** Store **3-Fluorophenethylamine** in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2] It should be stored in a locked cabinet and away from incompatible materials such as strong oxidizing agents.[2]

Disposal Plan:

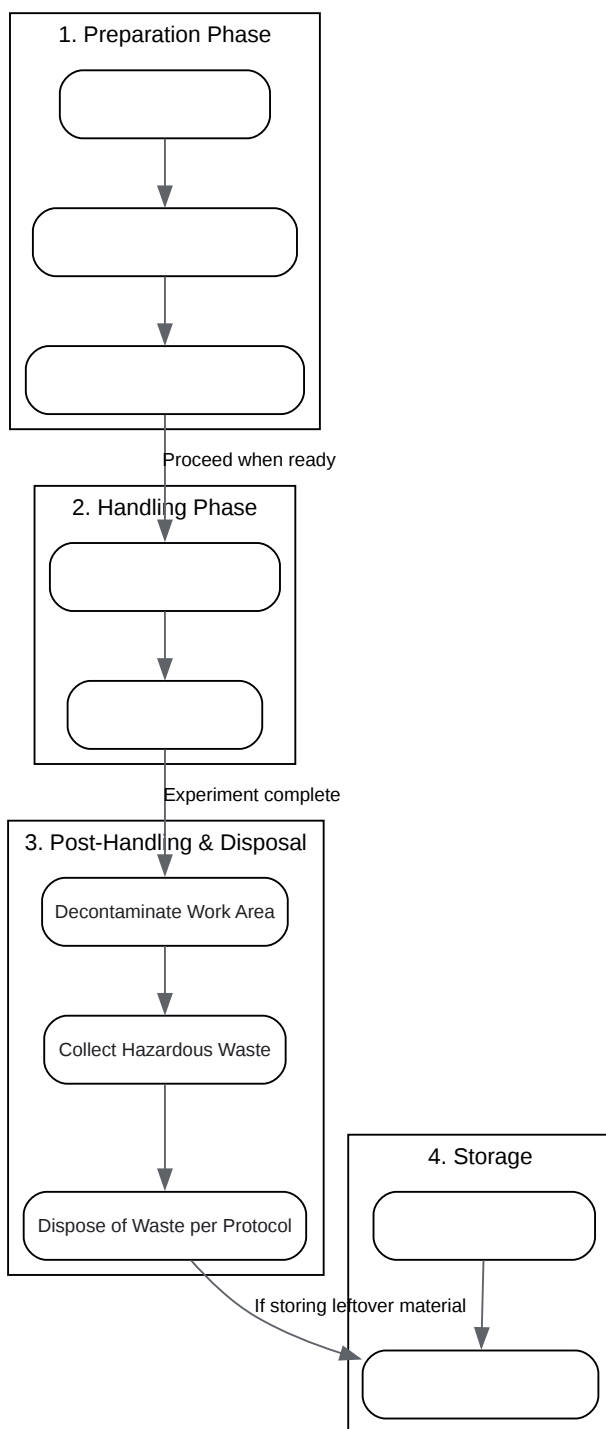
Chemical waste must be disposed of in accordance with local, regional, and national regulations.[2]

- **Waste Collection:** Collect all waste containing **3-Fluorophenethylamine**, including contaminated consumables, in a designated and clearly labeled hazardous waste container. The container should be robust and compatible with the chemical.
- **Container Rinsing:** Empty containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[7]
- **Final Disposal:** After decontamination, the original label on the container should be defaced or removed.[7] The clean container can then be disposed of as regular laboratory waste, following institutional guidelines.[7] The sealed hazardous waste container should be stored in a designated area until collection by a certified hazardous waste disposal service.

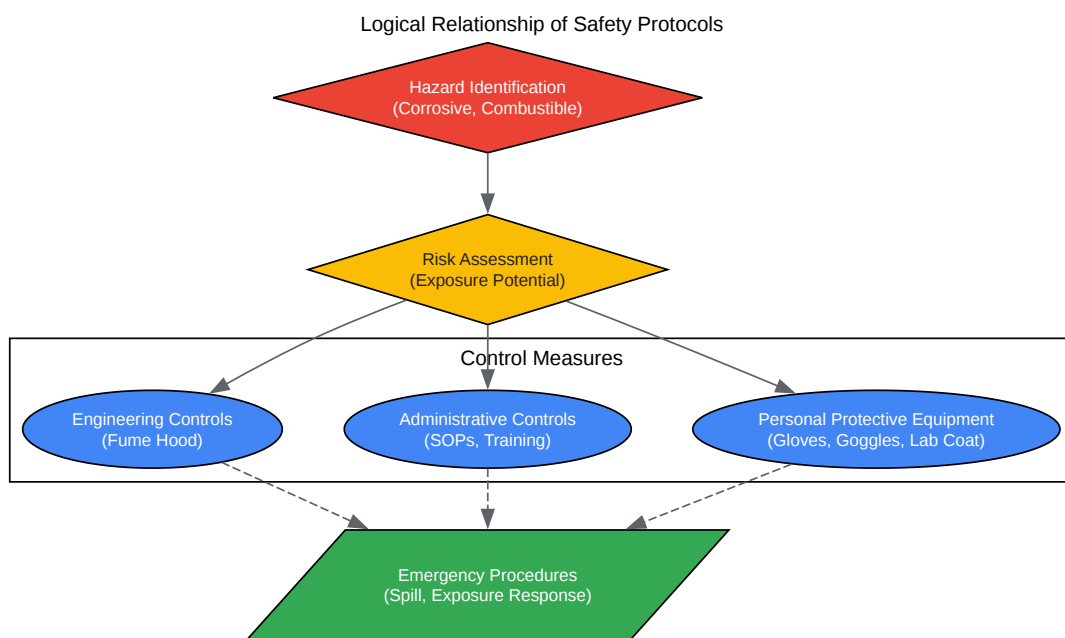
Visualized Workflows and Relationships

To further clarify the safety and handling procedures, the following diagrams illustrate the operational workflow and the logical relationships of safety protocols.

Operational Workflow for Handling 3-Fluorophenethylamine

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Caption: Operational Workflow Diagram



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Caption: Safety Protocol Logic Diagram

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